

Single crystal X-ray diffraction (XRD) characterization of azanium pentaborate

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Compound of Interest

Compound Name: Azanium;pentaborate

CAS No.: 12229-12-8

Cat. No.: B1143635

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Comparative Characterization Guide: Single Crystal XRD and NLO Potential of Azanium Pentaborate (APB)

Executive Summary

This guide provides a technical analysis of Azanium Pentaborate (Ammonium Pentaborate, APB), focusing on its structural characterization via Single Crystal X-Ray Diffraction (SC-XRD) and its viability as a Nonlinear Optical (NLO) material. While Potassium Dihydrogen Phosphate (KDP) remains the industry benchmark for frequency doubling, APB offers distinct advantages in mechanical stability and optical customization. This document details the synthesis protocol, crystallographic analysis, and a direct performance comparison against KDP and Urea.

Synthesis & Crystal Growth: The Slow Evaporation Protocol

To obtain high-quality single crystals suitable for SC-XRD and NLO applications, the Slow Evaporation Technique (SET) is the preferred methodology. Unlike melt growth, SET minimizes

thermal strain, which is critical for preserving the hydrogen-bonded supramolecular network of APB.

Experimental Workflow

The synthesis relies on the reaction between Boric Acid (

) and Ammonium hydroxide/carbonate. The stoichiometry is vital to avoid the formation of metaborates.

Reaction:

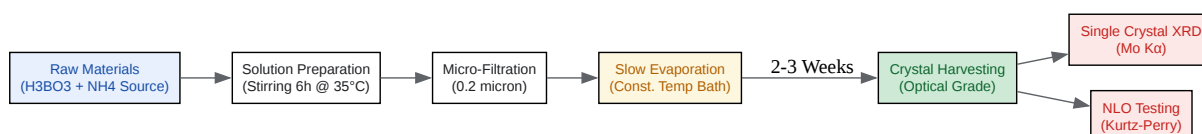
(Note: Hydration states may vary; the tetrahydrate is common in NLO contexts).

Protocol Steps:

- Precursor Dissolution: Dissolve Boric Acid and Ammonium Carbonate (molar ratio 10:1) in deionized water (resistivity 18.2 MΩ·cm).
- Filtration: Double-filter the solution using Whatman grade 1 filter paper to remove particulate impurities that cause spurious nucleation.
- Supersaturation: Allow the solution to evaporate at a controlled temperature (typically 30–35°C) in a dust-free environment.
- Harvesting: Harvest crystals after 15–25 days when dimensions reach approx.

mm³.

Diagram 1: Crystal Growth & Characterization Workflow



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Caption: Optimized workflow for growing optical-quality APB crystals and subsequent characterization.

Single Crystal XRD Characterization

SC-XRD is the definitive method for confirming the non-centrosymmetric nature of the crystal, a prerequisite for Second Harmonic Generation (SHG).

Methodology

- Instrument: Bruker Kappa APEXII or similar diffractometer.
- Radiation: Mo K
(
Å).
- Temperature: 296 K (Room Temperature).
- Refinement: SHELXL using Least Squares minimization.

Crystallographic Data & Interpretation

Azanium pentaborate typically crystallizes in the Orthorhombic system with space group

(or the monoclinic variant

depending on specific hydration/synthesis conditions). The

space group is non-centrosymmetric, satisfying the symmetry requirement for NLO activity.

Key Structural Feature: The structure consists of the isolated pentaborate polyanion

. This anion forms a rigid "double-ring" structure. The azanium (

) cations interact with these anions via a complex network of N–H...O hydrogen bonds.

- Causality: This extensive Hydrogen Bonding network is responsible for the material's mechanical hardness (superior to KDP) and its thermal stability up to ~110°C.

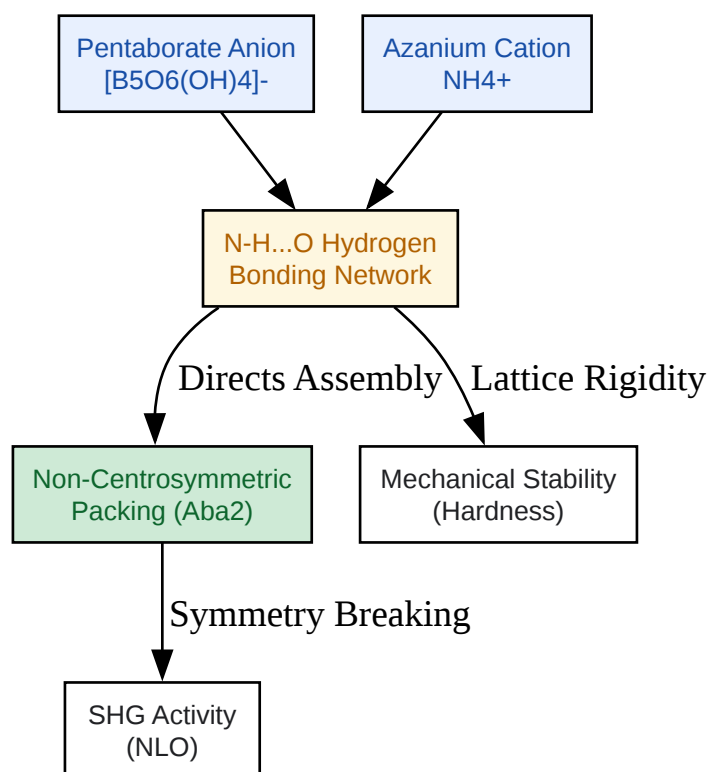
Table 1: Representative Unit Cell Parameters (APB vs. KDP)

Parameter	Azanium Pentaborate (APB)	KDP (Reference)	Significance
Crystal System	Orthorhombic / Monoclinic	Tetragonal	Determines optical axes
Space Group	(Active) or		Must be non-centrosymmetric for SHG
a (Å)	~11.32	7.45	Lattice dimension
b (Å)	~11.03	7.45	Lattice dimension
c (Å)	~9.24	6.97	Lattice dimension
Volume (Å ³)	~1154	~387	Unit cell volume
Z	4	4	Molecules per cell

(Note: Exact values for APB vary slightly by hydration state, e.g.,

-APB vs. dihydrate. The values above represent the typical orthorhombic phase).

Diagram 2: Structure-Property Logic



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Caption: The causal link between the molecular ionic interaction and the macroscopic NLO/Mechanical properties.

Comparative Performance Guide

For drug development professionals and optical engineers, the choice of material depends on the balance between efficiency and durability.

Optical Performance (SHG & Transparency)

- SHG Efficiency: Tested via the Kurtz-Perry powder method. APB typically exhibits SHG efficiency roughly 0.5x to 1.5x that of KDP, depending on crystal quality and phase matching. While not as efficient as BBO (Beta Barium Borate), it is significantly cheaper to grow.
- UV Cutoff: APB is transparent down to ~240 nm, making it suitable for UV applications, though KDP reaches deeper (~200 nm).

Mechanical & Thermal Stability

- **Hardness:** APB crystals are generally harder and less brittle than KDP.
- **Hygroscopicity:** A critical failure point for KDP is its high hygroscopicity (it absorbs moisture and fogs). APB is chemically more stable in ambient humidity, extending device shelf-life.

Table 2: Product Comparison Matrix

Feature	Azanium Pentaborate (APB)	KDP (Standard)	Urea (Organic Ref)
NLO Efficiency	Moderate (~1x KDP)	Baseline (1.0)	High (~3x KDP)
UV Cutoff	~240 nm	~200 nm	~200 nm
Hygroscopicity	Low (Stable)	High (Requires sealing)	High
Mechanical Hardness	Moderate (Good polishability)	Low (Soft, difficult to polish)	Low
Growth Cost	Low (Aqueous SET)	Low (Aqueous SET)	Low
Laser Damage Threshold	High	High	Moderate

Critical Analysis & Application Recommendation

When to choose Azanium Pentaborate:

- **Educational & Prototype Settings:** Due to the ease of growth and lower hygroscopicity compared to KDP, APB is ideal for bench-top NLO demonstrations and prototypes where hermetic sealing is difficult.
- **UV Filtering:** Its transparency window makes it a viable candidate for specific UV filtering applications where KDP's environmental instability is a liability.

When to stick with KDP:

- **Deep UV Applications:** If the application requires transmission between 200–240 nm, KDP is the necessary choice despite its handling difficulties.

- High-Power Fusion: KDP remains the standard for large-aperture switching (e.g., in laser fusion facilities) due to the ability to grow massive crystals (meters in size).

References

- Growth, structural, optical, thermal and mechanical properties of ammonium pentaborate single crystal. Source: SciSpace / Spectrochimica Acta Part A
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